

Personal protective equipment for handling GDC-9545

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Compound of Interest

Compound Name: **GDC-9545**

Cat. No.: **B1574615**

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Essential Safety and Handling Guide for GDC-9545

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the potent and selective estrogen receptor degrader (SERD), **GDC-9545**. The following procedural guidance is designed to ensure the safe handling of this compound in a laboratory setting.

Disclaimer: This guide is based on publicly available information and general best practices for handling highly potent active pharmaceutical ingredients (HPAPIs). It is not a substitute for a manufacturer-provided Safety Data Sheet (SDS). Always consult the official SDS from your supplier before commencing any work with **GDC-9545**.

Compound Information

GDC-9545 is a non-steroidal, orally bioavailable SERD that has been investigated for the treatment of estrogen receptor-positive (ER+) breast cancer.^{[1][2][3][4]} Its mechanism of action involves binding to the estrogen receptor, leading to its degradation.^[1]

Property	Value	Source
Synonyms	Giredestrant, RG6171	[1]
Molecular Formula	C ₂₇ H ₃₁ F ₅ N ₄ O	[1]
Molecular Weight	522.55 g/mol	[1]
Appearance	Solid	[1]
CAS Number	1953133-47-5	[1]

Personal Protective Equipment (PPE)

Due to its high potency, strict adherence to PPE protocols is mandatory when handling **GDC-9545**.

PPE Category	Specification
Hand Protection	Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated.
Eye Protection	Chemical safety goggles or a face shield must be worn.
Body Protection	A dedicated lab coat, preferably disposable, should be worn over personal clothing. An impervious apron may be necessary for larger quantities or when there is a risk of splashing.
Respiratory Protection	For handling the solid compound outside of a containment system, a properly fitted NIOSH-approved respirator (e.g., N95 or higher) is essential to prevent inhalation of airborne particles.

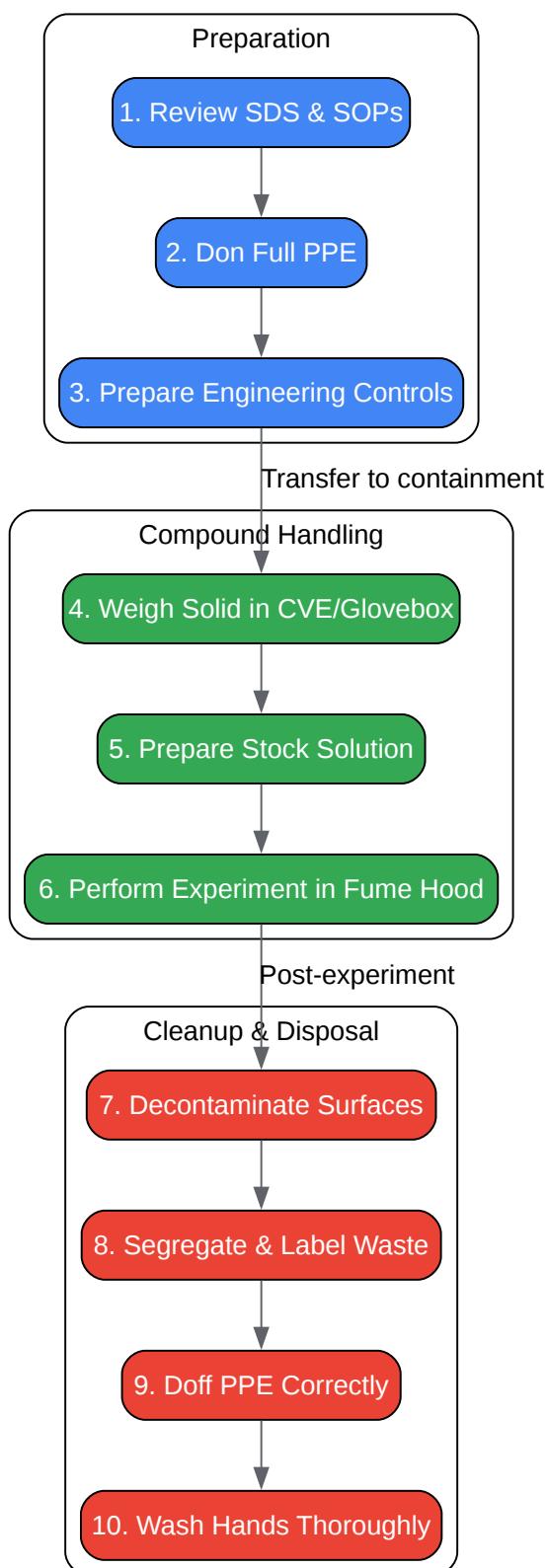
Engineering Controls

To minimize exposure, all handling of solid **GDC-9545** and concentrated solutions should be performed within certified engineering controls.

Control Type	Application
Chemical Fume Hood	For general handling of solutions.
Containment Ventilated Enclosure (CVE) or Glovebox	For weighing and aliquoting the solid compound to prevent aerosolization and inhalation.
Biological Safety Cabinet (Class II)	Can be used for handling solutions, providing both product and personnel protection.

Operational Plan: Step-by-Step Handling Procedures

The following workflow is designed to ensure the safe handling of **GDC-9545** from receipt to disposal.



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Caption: A logical workflow for the safe handling of **GDC-9545**.

Preparation

- Review Safety Documentation: Before any work begins, thoroughly review the supplier's Safety Data Sheet (SDS) and your institution's Standard Operating Procedures (SOPs) for handling potent compounds.
- Don Personal Protective Equipment (PPE): Put on all required PPE as detailed in the table above.
- Prepare Engineering Controls: Ensure your chemical fume hood, CVE, or glovebox is functioning correctly and has a current certification. Prepare all necessary equipment and reagents within the containment area to minimize movement in and out.

Compound Handling

- Weighing Solid **GDC-9545**:
 - Perform all weighing and handling of the solid compound within a CVE or glovebox to prevent the generation of airborne dust.
 - Use dedicated spatulas and weigh boats.
- Preparation of Stock Solutions:
 - **GDC-9545** is soluble in DMSO.[\[1\]](#)
 - Add the solvent to the solid **GDC-9545** within the containment to avoid dust generation.
 - Cap the vial securely before removing it from the containment.
- Performing Experiments:
 - All subsequent dilutions and experimental procedures involving **GDC-9545** solutions should be conducted in a chemical fume hood.

Storage and Stability

Proper storage is crucial to maintain the integrity of **GDC-9545**.

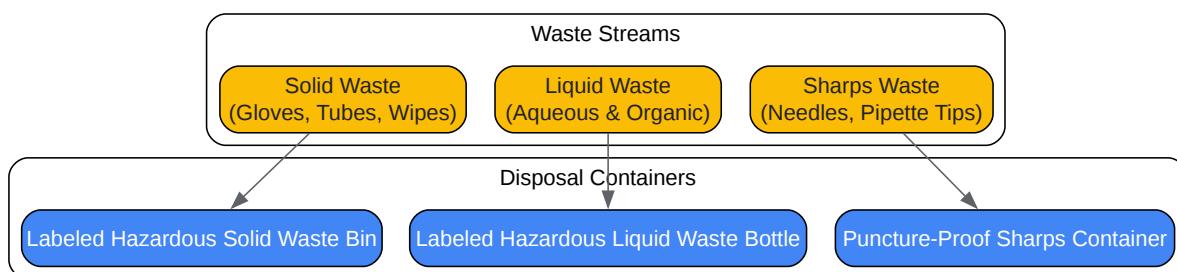
Condition	Temperature	Duration
Solid	-20°C	Long-term (months to years)
In Solvent	-20°C	Up to 1 month

Store in a dry, dark location.[\[1\]](#)

Disposal Plan

All waste contaminated with **GDC-9545** must be treated as hazardous waste.

Waste Segregation



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Caption: Segregation of **GDC-9545** contaminated waste.

Disposal Procedures

- Solid Waste:
 - Collect all contaminated solid waste (e.g., gloves, weigh boats, paper towels, disposable lab coats) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste:

- Collect all solutions containing **GDC-9545** in a sealed, labeled hazardous waste container.
Do not dispose of down the drain.[5][6][7][8]
- Sharps Waste:
 - Dispose of all contaminated sharps (e.g., pipette tips, needles) in a designated, puncture-resistant sharps container.[5][9]
- Decontamination:
 - Decontaminate all surfaces and non-disposable equipment that have come into contact with **GDC-9545**. A suitable decontamination solution would be one that can solubilize the compound (e.g., an alcohol-based solution), followed by a thorough cleaning with soap and water.
- Waste Pickup:
 - Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.

Emergency Procedures

Emergency Situation	Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. If the spill is small and you are trained to handle it, use a chemical spill kit to absorb the material. Place the absorbed material in a sealed, labeled hazardous waste container. For large spills, contact your institution's environmental health and safety department immediately.

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